

Personal protective equipment for handling N-Acetyl-L-methionine-D3

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Compound of Interest

Compound Name: *N-Acetyl-L-methionine-D3*

Cat. No.: B12412049

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Essential Safety and Handling of N-Acetyl-L-methionine-D3

For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This guide provides immediate safety, operational, and disposal information for N-Acetyl-L-methionine-D3, a stable isotope-labeled compound. The safety protocols for this deuterated compound are identical to its unlabeled counterpart, N-Acetyl-L-methionine, as the isotopic labeling does not alter its chemical reactivity or toxicity. This substance is classified as a skin, eye, and respiratory irritant.^{[1][2]}

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against potential exposure. The following PPE is mandatory when handling **N-Acetyl-L-methionine-D3** in its powder form.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses or Goggles	Must meet EN 166 (EU) or ANSI Z87.1 (US) standards. Goggles are preferred to provide a better seal against dust particles.[3] A face shield should be used in addition to goggles when there is a significant risk of splashing.[4] [5]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are a suitable choice for protection against incidental contact.[3][4] Always inspect gloves for tears or punctures before use and practice proper glove removal technique to avoid skin contamination.[6]
Body Protection	Laboratory Coat	A long-sleeved lab coat should be worn and kept buttoned to protect skin and clothing from contamination.[5][7] For tasks with a higher risk of spills, a chemically resistant apron may be worn over the lab coat.
Respiratory Protection	Dust Mask or Respirator	For operations that may generate significant dust, a dust mask (e.g., N95) should be used.[6] In cases of poor ventilation or high concentrations of airborne particles, a respirator may be necessary.[4]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan minimizes the risk of exposure and ensures the integrity of the experiment.

1. Preparation and Area Setup:

- Designate a specific area for handling **N-Acetyl-L-methionine-D3**.
- Ensure the work area, preferably a chemical fume hood or a powder weighing station, is clean and uncluttered.[\[8\]](#)
- Cover the work surface with disposable bench paper to easily contain and clean up any spills.
- Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)

2. Weighing the Compound:

- Perform all weighing operations within a certified chemical fume hood or a powder weighing station to control airborne particles.[\[8\]](#)[\[9\]](#)
- Use an analytical balance with a draft shield. Close the doors of the draft shield during measurement to ensure accuracy.[\[10\]](#)
- Use a clean, appropriately sized weigh boat or weighing paper.[\[9\]](#)[\[10\]](#)
- To prevent contamination of the stock container, never return excess compound to the original bottle.[\[11\]](#)
- Carefully transfer the desired amount of powder using a clean spatula. Avoid creating dust clouds by handling the powder gently.
- Once the desired amount is weighed, securely cap the stock container and the container with the weighed powder.

3. Solution Preparation:

- If preparing a solution, add the solvent to the weighed powder slowly to avoid splashing.
- If the solvent is volatile, ensure this step is also performed in a fume hood.
- Cap the container and mix by gentle swirling or using a vortex mixer until the solid is fully dissolved.

4. Post-Handling and Cleanup:

- Wipe down the balance and surrounding work surfaces with a damp cloth or a suitable cleaning agent.
- Dispose of all contaminated materials, including bench paper, gloves, and weigh boats, in the designated chemical waste container.
- Wash hands thoroughly with soap and water after handling is complete.

Disposal Plan

Proper disposal of **N-Acetyl-L-methionine-D3** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
 - Unused or excess **N-Acetyl-L-methionine-D3** powder should be collected in a clearly labeled, sealed container for hazardous chemical waste.
 - Contaminated disposables such as gloves, weigh boats, and bench paper should also be placed in this container.
- Liquid Waste:
 - Solutions of **N-Acetyl-L-methionine-D3** should be collected in a labeled, sealed container for hazardous liquid chemical waste.

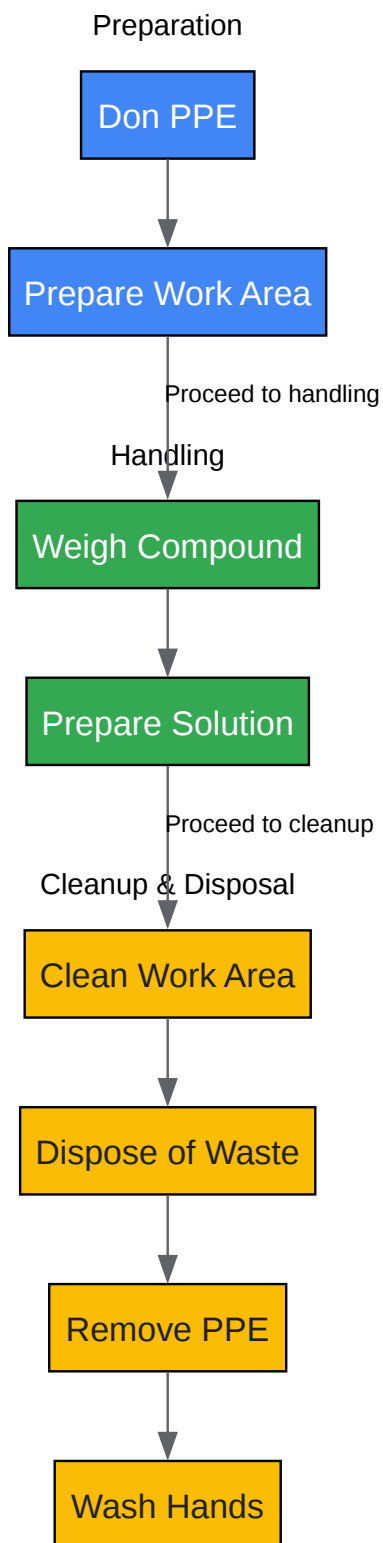
- Do not pour solutions down the drain unless specifically permitted by your institution's environmental health and safety office.
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous liquid waste.
 - After rinsing, the container can be disposed of in the regular trash, provided the label is defaced or removed.[\[12\]](#)
- Waste Pickup:
 - All hazardous waste must be disposed of through a licensed chemical waste disposal company.[\[6\]](#) Follow your institution's procedures for scheduling a waste pickup.

Quantitative Data

Property	Value
Molecular Formula	C ₇ H ₁₀ D ₃ NO ₃ S
Molecular Weight	194.26 g/mol [13]
Melting Point	103-109°C [2] [6]
Appearance	Off-white to white crystalline powder [1] [2] [6]

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **N-Acetyl-L-methionine-D3**, from receiving the compound to its final disposal.



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